

# diethyl aspartate transport across biological membranes

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## Compound Focus: Diethyl DL-aspartate

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## Mechanisms of Aspartate Transport

Research identifies several specific transporter proteins that facilitate aspartate movement across membranes, operating through different mechanisms:

Transporter Name	Type	Mechanism	Key Features
AspT (from <i>Tetragenococcus halophilus</i> ) [1]	Antiporter	Elevator-type	Exchanges intracellular alanine for extracellular aspartate; uses a stable homodimer structure where the transport domain moves.
GlTtK / GlTtPh (SLC1A Family) [2]	Symporter	Elevator-type	Co-transportes one aspartate molecule with three sodium ions (Na <sup>+</sup> ); movement of the transport domain translocates the substrate.
EAATs (SLC1A Family in mammals) [2]	Symporter	Elevator-type	Primarily transports glutamate; coupling stoichiometry involves 3 Na <sup>+</sup> , 1 H <sup>+</sup> , and 1 K <sup>+</sup> ion.

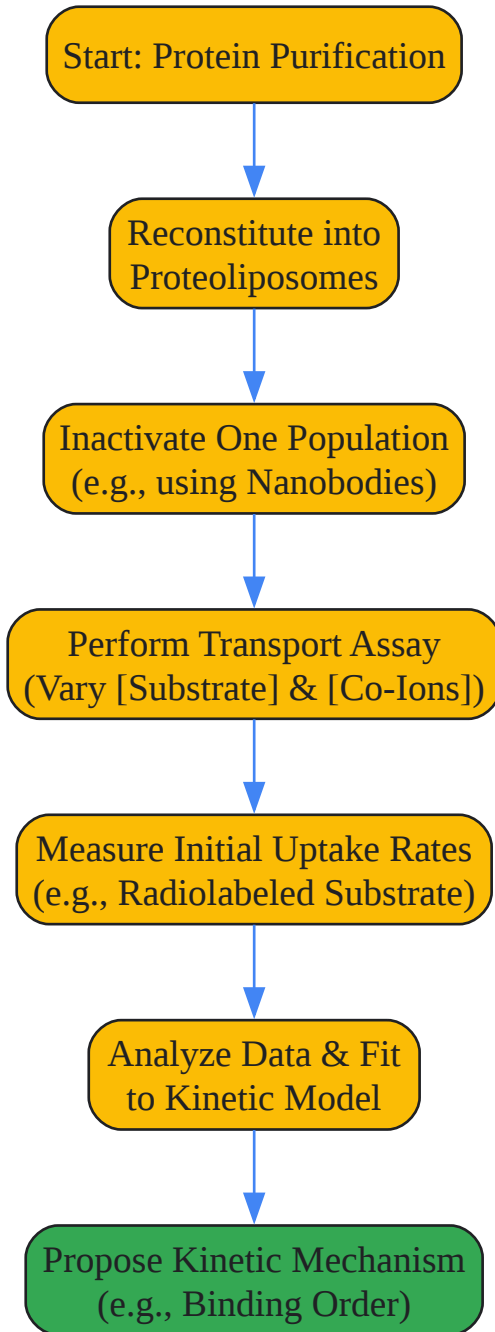
Transporter Name	Type	Mechanism	Key Features
Chloroplast Dicarboxylate Transporter [3]	Antiporter	Not Specified	Exchanges aspartate for other metabolites across the chloroplast envelope; features high- and low-affinity components.

## Experimental Insights & Methodologies

The following table summarizes key experimental approaches and findings from recent studies on aspartate transporters:

Study Focus	Key Experimental Protocol	Summary of Quantitative Findings
Structure & Mechanism of AspT [1]	Purified AspT protein was reconstituted into liposomes. Structural analysis was performed using <b>cryo-EM single-particle analysis</b> and <b>X-ray crystallography</b> to capture different conformational states.	The study elucidated the <b>elevator-type mechanism</b> . It determined structures for the apo outward-facing state (3.56 Å resolution) and the aspartate-bound partially-open inward-facing state (3.40 Å resolution).
Kinetics of GltTk [2]	Purified GltTk was reconstituted into <b>proteoliposomes</b> . <b>Initial uptake rates of radiolabeled L-aspartate</b> were measured under varying external concentrations of Na <sup>+</sup> and aspartate. A synthetic nanobody was used to isolate transporters of a single orientation.	The data fit a model where <b>two sodium ions bind first, then aspartate, followed by a third sodium ion</b> . The apparent affinity for aspartate ( $K_M^{Asp}$ ) was strongly dependent on Na <sup>+</sup> concentration at low levels (<50 mM).
Inhibition of Synaptic Transmission [4]	<b>Voltage-clamp</b> techniques were used on crayfish muscle fibers. L-aspartate was applied via iontophoresis or superfusion to study its effect on excitatory postsynaptic currents (EPSCs) induced by nerve stimulation or glutamate.	Aspartate acted as a <b>competitive inhibitor</b> of glutamate, reducing the size of the quantum EPSC. The equilibrium concentration for aspartate at the receptor was estimated to be <b>0.3–1.5 mmol/L</b> .

Based on the available information, the following diagram illustrates the general workflow for characterizing a transporter's kinetics, as exemplified in the study on GltTk [2]:



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## Important Note on the Lack of Data for Diethyl Aspartate

It is crucial to note that the detailed experimental data and mechanisms described above pertain to the amino acid **L-aspartate**. The search returned **no specific information** on the transport of **diethyl aspartate** [5]. Esters of amino acids can have significantly different chemical properties and biological activities compared to their parent amino acids.

- **Altered Properties:** Esterification impacts a molecule's charge, hydrophobicity (Log P), and recognition by specific protein binding sites. Therefore, the data on L-aspartate transport **cannot be directly applied** to predict the behavior of diethyl aspartate.
- **Research Gap:** The absence of data suggests that the transport of diethyl aspartate across biological membranes may be an understudied area. Your research may require primary experimental investigation.

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## References

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4. and other Aspartate of excitatory synaptic transmission in... inhibitors [link.springer.com]
5. Aspartic acid diethyl ester | C<sub>8</sub>H<sub>15</sub>NO<sub>4</sub> | CID 166845 - PubChem [pubchem.ncbi.nlm.nih.gov]

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